

Unveiling the Molecular Targets of Neoenactin B2: A Technical Guide

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Compound of Interest

Compound Name: *Neoenactin B2*

Cat. No.: *B15563171*

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Introduction

Neoenactin B2, a member of the neoenactin family of antibiotics, is a potent antifungal agent with a demonstrated efficacy against a range of yeasts and filamentous fungi.[1] Its antifungal activity is notably enhanced when used in combination with polyene antibiotics, suggesting a complex and multifaceted mechanism of action. This technical guide provides an in-depth exploration of the molecular targets of **Neoenactin B2**, presenting available quantitative data, detailed experimental methodologies, and visual representations of the key biological pathways involved. Understanding these molecular interactions is paramount for the rational design of novel antifungal therapies and for optimizing the clinical application of this promising compound.


Primary Molecular Target: N-Myristoyltransferase (NMT)

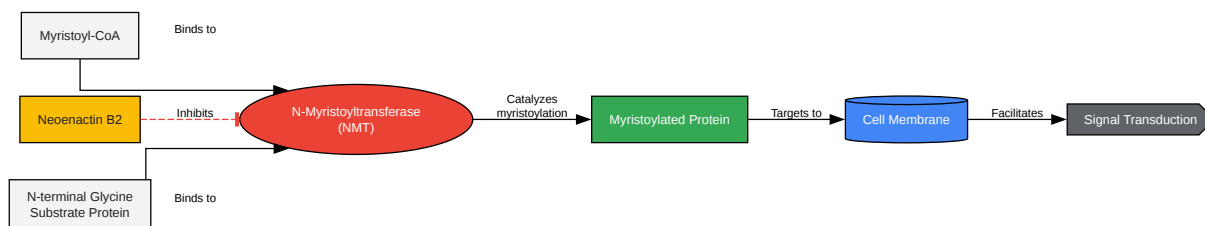
The principal molecular target of **Neoenactin B2** is N-myristoyltransferase (NMT), a crucial enzyme in fungi. NMT catalyzes the covalent attachment of myristate, a 14-carbon saturated fatty acid, to the N-terminal glycine residue of a wide array of cellular proteins. This process, known as N-myristoylation, is essential for the proper function and localization of these proteins, many of which are involved in critical cellular processes such as signal transduction, protein-protein interactions, and membrane targeting. Inhibition of NMT disrupts these vital

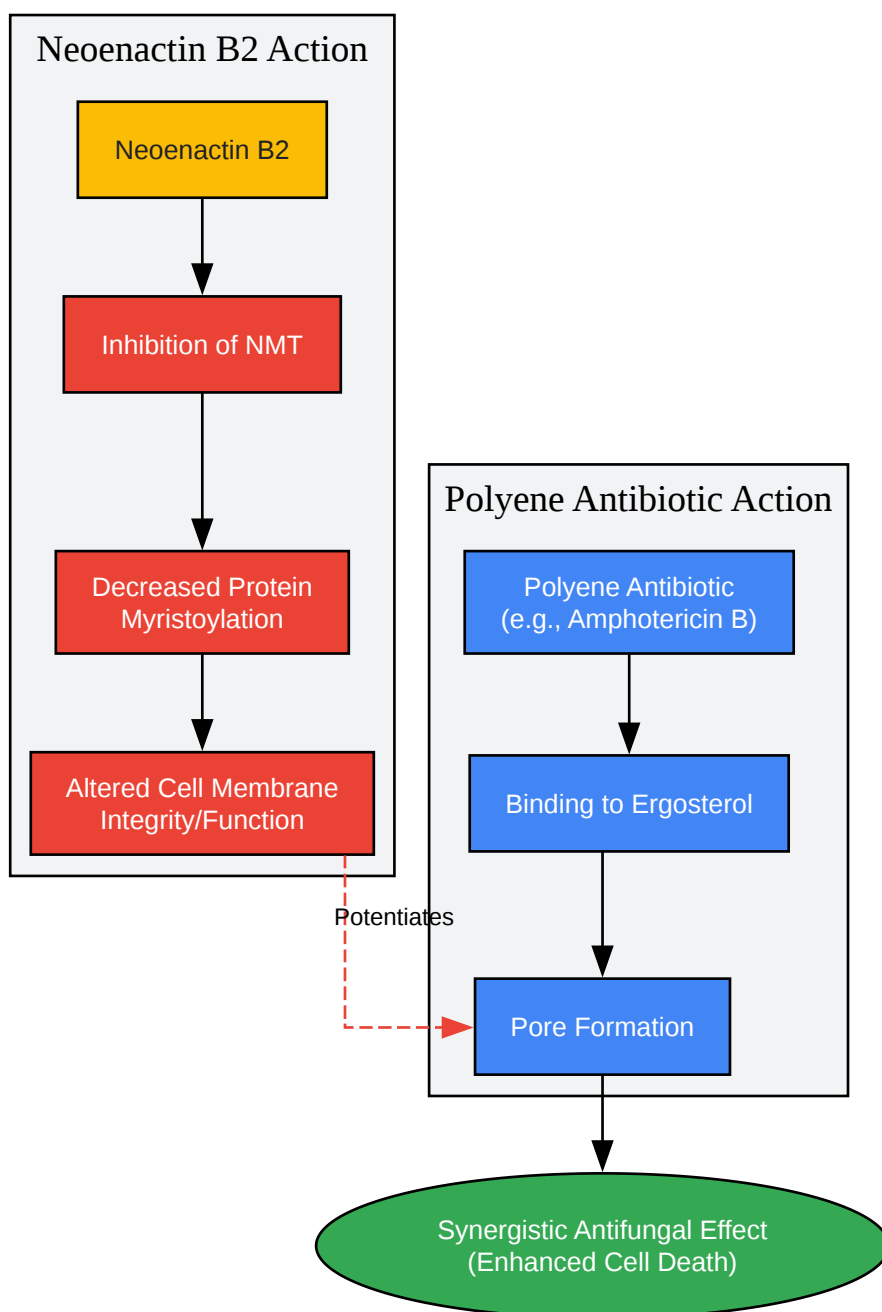
cellular functions, ultimately leading to fungal cell death. While the direct inhibition of *Candida albicans* NMT by **Neoenactin B2** has been reported, specific quantitative data such as IC₅₀ or K_i values from peer-reviewed literature remain to be fully elucidated.[1]

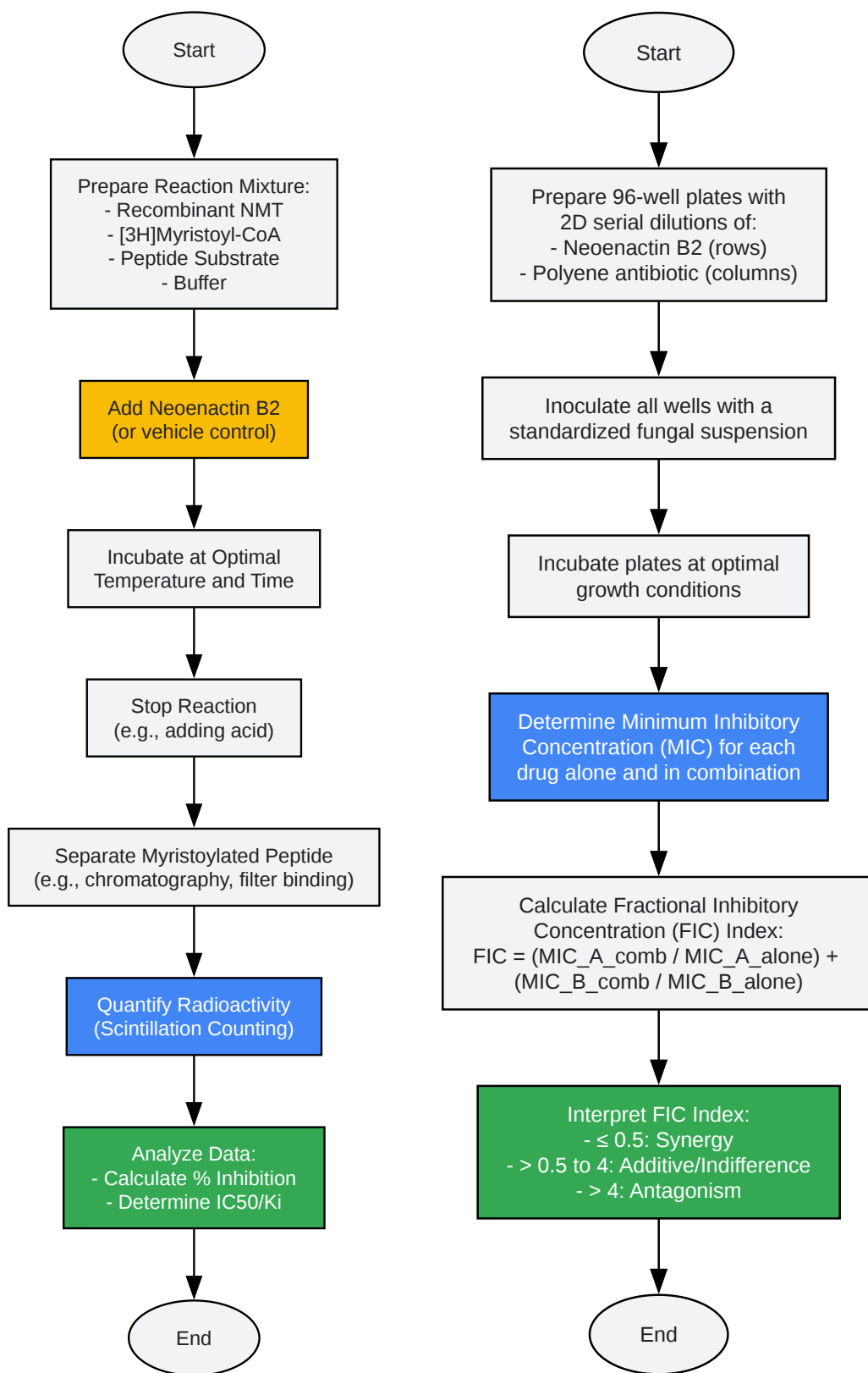
N-Myristoylation Signaling Pathway

The inhibition of NMT by **Neoenactin B2** disrupts the N-myristoylation pathway, a critical process for the function of numerous fungal proteins. The following diagram illustrates the key steps of this pathway and the point of inhibition by **Neoenactin B2**.









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References

- 1. AID 143938 - Inhibition activity against N-myristoyltransferase (NMT) of candida albicans. - PubChem [pubchem.ncbi.nlm.nih.gov]
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